

Application Notes and Protocols for DS79932728 in In Vivo Research

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Compound of Interest

Compound Name: DS79932728

CAS No.: 2757191-62-9

Cat. No.: B15568956

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Introduction

DS79932728 is a potent and orally bioavailable inhibitor of the histone methyltransferases G9a and G9a-like protein (GLP). These enzymes are responsible for mono- and dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2), epigenetic marks associated with transcriptional repression. In the context of hemoglobinopathies such as β -thalassemia and sickle cell disease, the reactivation of fetal hemoglobin (HbF) expression is a promising therapeutic strategy. **DS79932728** has been shown to induce γ -globin (a component of HbF) production, offering a potential avenue for the treatment of these conditions. These application notes provide detailed protocols for the in vivo administration of **DS79932728** based on preclinical studies.

Mechanism of Action

DS79932728 functions by inhibiting the catalytic activity of the G9a/GLP complex. This inhibition leads to a reduction in H3K9me2 levels at the γ -globin gene promoters. The decrease in this repressive histone mark facilitates the recruitment of the LDB1-containing complex to the γ -globin promoters. This, in turn, promotes the interaction between the locus control region

(LCR) and the γ -globin genes, leading to the reactivation of γ -globin gene expression and subsequent production of fetal hemoglobin.[1][2] Recent studies also suggest the involvement of the long non-coding RNA BGLT3 in the induction of γ -globin by G9a inhibitors.[3][4]

Signaling Pathway Diagram



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Caption: **DS79932728** signaling pathway for fetal hemoglobin induction.

Dosage and Administration Data

The following table summarizes the quantitative data for the in vivo administration of **DS79932728** in a preclinical model.

Parameter	Value	Reference
Animal Model	Phlebotomized Cynomolgus Monkey	[5]
Dosage	15 mg/kg	
Administration Route	Oral (p.o.)	
Dosing Frequency	Twice Daily	
Treatment Duration	5 Days	
Dosing Vehicle	0.5% Methylcellulose (MC) solution	

Experimental Protocols

In Vivo Efficacy Study in a Phlebotomized Cynomolgus Monkey Model

This protocol is based on the methodology described for evaluating the in vivo efficacy of **DS79932728** in inducing fetal hemoglobin.

1. Animal Model and Acclimation:

- Use healthy, adult male cynomolgus monkeys.
- Acclimate the animals to the housing conditions for a suitable period before the start of the experiment.
- Establish an anemia model by performing phlebotomy (blood collection) three times a week until blood hemoglobin levels are below 10.5 g/dL.

2. Preparation of Dosing Solution:

- Prepare a suspension of **DS79932728** in 0.5% methylcellulose (MC) solution.
- Ensure the suspension is homogeneous before each administration.

3. Administration of **DS79932728**:

- Administer **DS79932728** orally (p.o.) at a dose of 15 mg/kg.
- The dosing volume should be calculated based on the most recent body weight of each animal.
- Administer the compound twice daily for a total of 5 consecutive days.

4. Monitoring and Sample Collection:

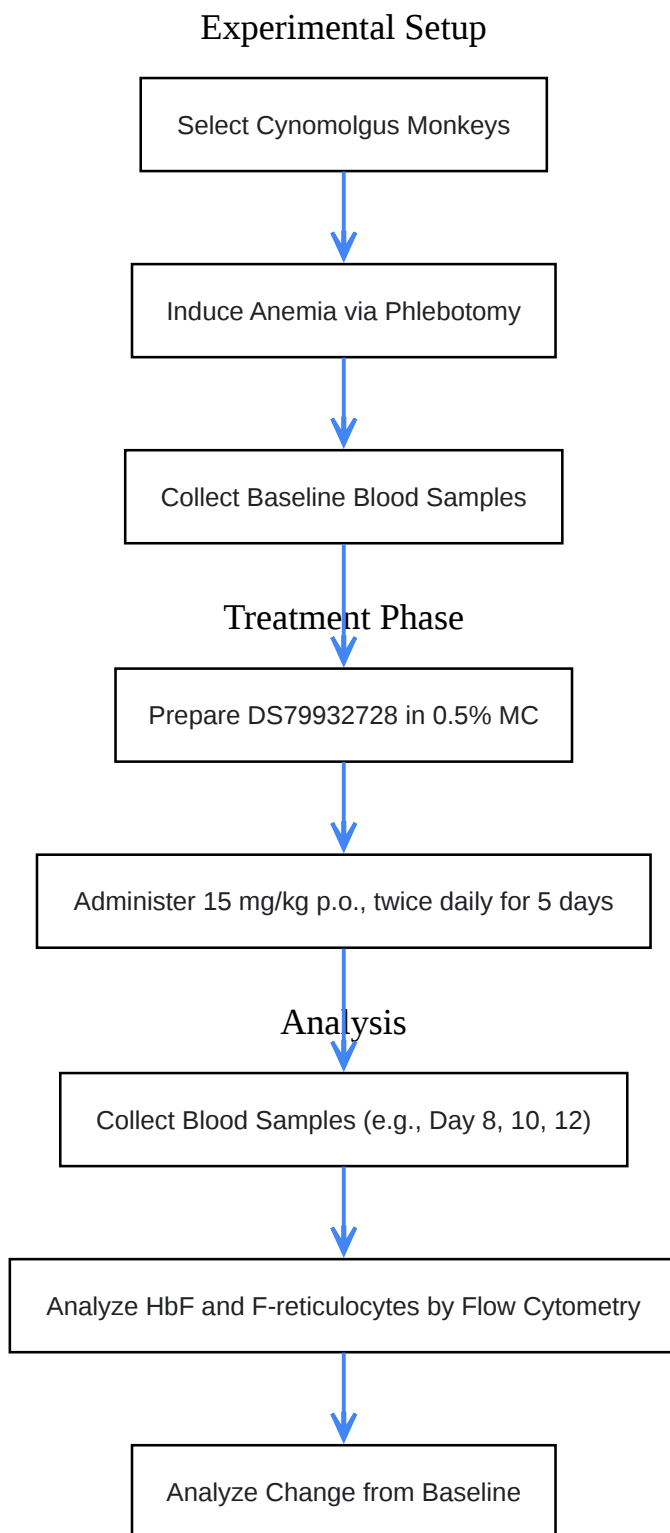
- Monitor the animals for any adverse effects throughout the study period.

- Collect blood samples at baseline (before treatment) and at specified time points during and after the treatment period (e.g., Days 8, 10, and 12 post-initiation of treatment) for analysis.

5. Endpoint Analysis:

- Measure the levels of fetal hemoglobin (HbF) and F-reticulocytes (F-rets) using appropriate methods such as flow cytometry.
- Analyze the data to determine the change in HbF and F-ret levels from baseline.

Experimental Workflow Diagram



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Caption: In vivo experimental workflow for **DS79932728**.

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